

Technical Application Note: Precision Preparation and Handling of Bafilomycin D Stock Solutions

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Compound of Interest

Compound Name: *bafilomycinD*

Cat. No.: *B1264129*

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Introduction & Scientific Context

Bafilomycin D (CAS: 98813-13-9) is a macrolide antibiotic and a specific inhibitor of vacuolar-type H⁺-ATPases (V-ATPases).[1] While its structural analog Bafilomycin A1 is the most commonly utilized autophagy inhibitor in this class, Bafilomycin D is frequently employed in Structure-Activity Relationship (SAR) studies or as a comparative agent to dissect the specific contributions of the macrolide lactone ring to V-ATPase inhibition kinetics.[1]

Critical Distinction: Bafilomycin D (MW ~604.8 g/mol) differs structurally from Bafilomycin A1 (MW ~622.8 g/mol).[1] Using the molecular weight of A1 to prepare D will result in a stock solution with a ~3% error in molarity, potentially skewing IC50 data and kinetic assays. This protocol focuses strictly on the preparation of Bafilomycin D to ensure quantitative accuracy.

Core Physicochemical Parameters

Parameter	Data	Relevance
Compound	Bafilomycin D	Target Reagent
CAS Number	98813-13-9	Unique Identifier (Verify against vial)
Molecular Weight	604.8 g/mol	Critical for Molarity Calculation
Solubility	DMSO (>10 mM), Methanol	Hydrophobic; insoluble in water
Stability	Sensitive to light and moisture	Requires anhydrous solvents & dark storage

Pre-Experimental Verification (Go/No-Go)

Before breaking the seal on your product, perform this self-validating check. The most common error in this workflow is confusing Bafilomycin D with Bafilomycin A1.

- Check 1: Does the vial label explicitly say "Bafilomycin D"?
- Check 2: Does the Certificate of Analysis (CoA) list the MW as approx. 604.8?[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - If MW is listed as ~622.8, you likely have Bafilomycin A1.[\[5\]](#)[\[6\]](#)[\[7\]](#) Stop and adjust calculations.

Materials & Reagents

- Bafilomycin D (Solid): Typically supplied in 100 µg, 1 mg, or 5 mg vials.[\[1\]](#)
- Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous, ≥99.9% (Cell Culture Grade).[\[1\]](#)
 - Why Anhydrous? Water promotes hydrolysis of the macrolide ring over long-term storage.
- Vials: Amber glass or foil-wrapped polypropylene tubes (Light protection).
- Equipment: Analytical balance (if weighing is required), Vortex mixer, Pipettes.

Protocol: Preparation of 1 mM Stock Solution

Step 1: The Molarity Calculation

To prepare a 1 mM (1 millimolar) solution, we use the specific molecular weight of Bafilomycin D (604.8 g/mol).^[1]

The Formula:

^[1]

Standard Volumes for Common Pack Sizes (Target: 1 mM):

Pack Size (Mass)	Moles of Bafilomycin D	Volume of DMSO Required
100 µg (0.1 mg)	0.165 µmol	165.3 µL
1 mg	1.653 µmol	1.653 mL
5 mg	8.267 µmol	8.267 mL

“

Technical Insight: Unlike simple salts, Bafilomycins are often supplied as "films" or minute powders adhering to the vial walls. Do not attempt to weigh 100 µg aliquots. Instead, dissolve the entire contents of the commercial vial by adding the calculated volume of DMSO directly to the original container.

Step 2: Dissolution Workflow^[1]

- Equilibrate: Allow the vial to warm to room temperature (RT) before opening.
 - Causality: Opening a cold vial in humid air causes condensation, introducing water into your anhydrous stock.
- Add Solvent: Pipette the exact volume of Anhydrous DMSO (calculated above) into the vial.

- Technique: Wash the sides of the vial with the solvent to recover powder adhering to the glass.
- Mix: Vortex vigorously for 30–60 seconds.
- Visual Check: The solution should be clear and colorless to pale yellow. If particulates remain, sonicate briefly (5–10 seconds) in a water bath.[\[1\]](#)
- Aliquot: Immediately dispense into single-use aliquots (e.g., 10–50 µL) in amber tubes.
- Why? Bafilomycin D degrades after repeated freeze-thaw cycles.[\[1\]](#)

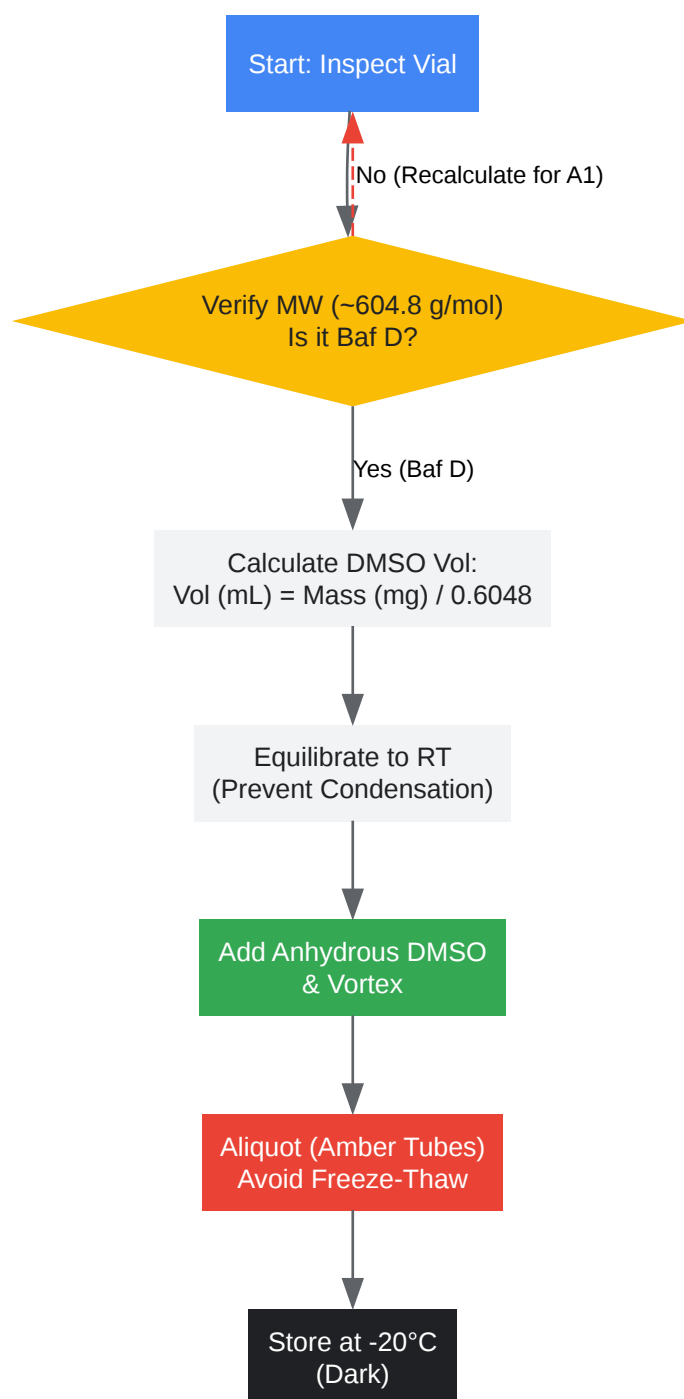
Step 3: Storage

- Temperature: -20°C.
- Duration: Stable for >12 months if kept anhydrous and protected from light.[\[6\]](#)
- Working Solutions: Dilute into aqueous buffer only immediately before use. Do not store aqueous dilutions.[\[5\]](#)

Visualization: Workflow & Pathways

Figure 1: Preparation Workflow

This diagram outlines the critical decision points and physical steps to ensure stock integrity.

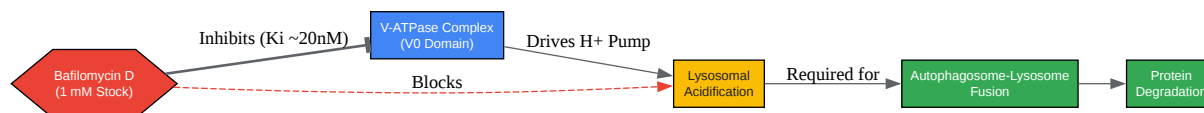


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Caption: Logical workflow for the preparation of Bafilomycin D, emphasizing the critical molecular weight verification step.

Figure 2: V-ATPase Inhibition Pathway Context

Understanding where Bafilomycin D acts helps in designing downstream controls.[1]



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Caption: Mechanism of Action. Bafilomycin D targets the V0 domain of V-ATPase, blocking lysosomal acidification and subsequent autophagy.[1]

References

- Yoshimori, T., et al. (1991). Bafilomycin A1, a specific inhibitor of vacuolar-type H(+)-ATPase, inhibits acidification and protein degradation in lysosomes of cultured cells.[1] Journal of Biological Chemistry.[6]

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